

# physical and chemical properties of 2,4-Dimethyl-1,4-pentadiene

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## Compound of Interest

Compound Name: 2,4-Dimethyl-1,4-pentadiene

Cat. No.: B14169759

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## An In-depth Technical Guide to 2,4-Dimethyl-1,4-pentadiene

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4-Dimethyl-1,4-pentadiene** (CAS No: 4161-65-3).<sup>[1][2]</sup> It is a non-conjugated diene with the molecular formula C7H12 and a molecular weight of 96.17 g/mol .<sup>[2]</sup> This document consolidates key data on its physical characteristics, spectral information, and chemical reactivity. While detailed experimental protocols for its synthesis are not extensively published, a plausible synthetic route via the Wittig reaction is outlined. Information regarding its biological activity is limited; however, its potential as a monomer in polymerization and a building block in organic synthesis is highlighted. Safety precautions for handling this flammable liquid are also briefly addressed.

### Physical and Chemical Properties

**2,4-Dimethyl-1,4-pentadiene** is a colorless liquid. Its core physical and chemical properties are summarized in the tables below, providing a quick reference for laboratory and research applications.

## Table 1: Physical Properties of 2,4-Dimethyl-1,4-pentadiene

Property	Value	Source
Molecular Formula	C7H12	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	96.17 g/mol	<a href="#">[2]</a>
CAS Number	4161-65-3	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	81 - 89.6 °C	
Density	0.712 - 0.718 g/cm³	
Refractive Index (n20/D)	1.414	
Vapor Pressure	65.6 mmHg at 25°C	

## Table 2: Chemical and Thermodynamic Properties

Property	Value	Source
LogP (Octanol/Water Partition Coefficient)	2.529	
Water Solubility (log10WS in mol/L)	-2.46 (Calculated)	
Enthalpy of Vaporization (ΔvapH°)	30.00 kJ/mol (Calculated)	
Enthalpy of Fusion (ΔfusH°)	8.71 kJ/mol (Calculated)	
Critical Temperature (Tc)	530.21 K (Calculated)	
Critical Pressure (Pc)	3100.18 kPa (Calculated)	

## Spectral Data

Spectral analysis is crucial for the identification and characterization of 2,4-Dimethyl-1,4-pentadiene.

- $^1\text{H}$  NMR: The proton NMR spectrum provides information on the hydrogen environments within the molecule.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum reveals the different carbon environments.
- Infrared (IR) Spectroscopy: The IR spectrum shows characteristic absorption bands for C=C and C-H bonds.[3]
- Mass Spectrometry (MS): Mass spectral data confirms the molecular weight of the compound.[2]

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2,4-Dimethyl-1,4-pentadiene** is not readily available in published literature. However, a plausible synthetic route can be proposed based on established organic chemistry reactions, such as the Wittig reaction.

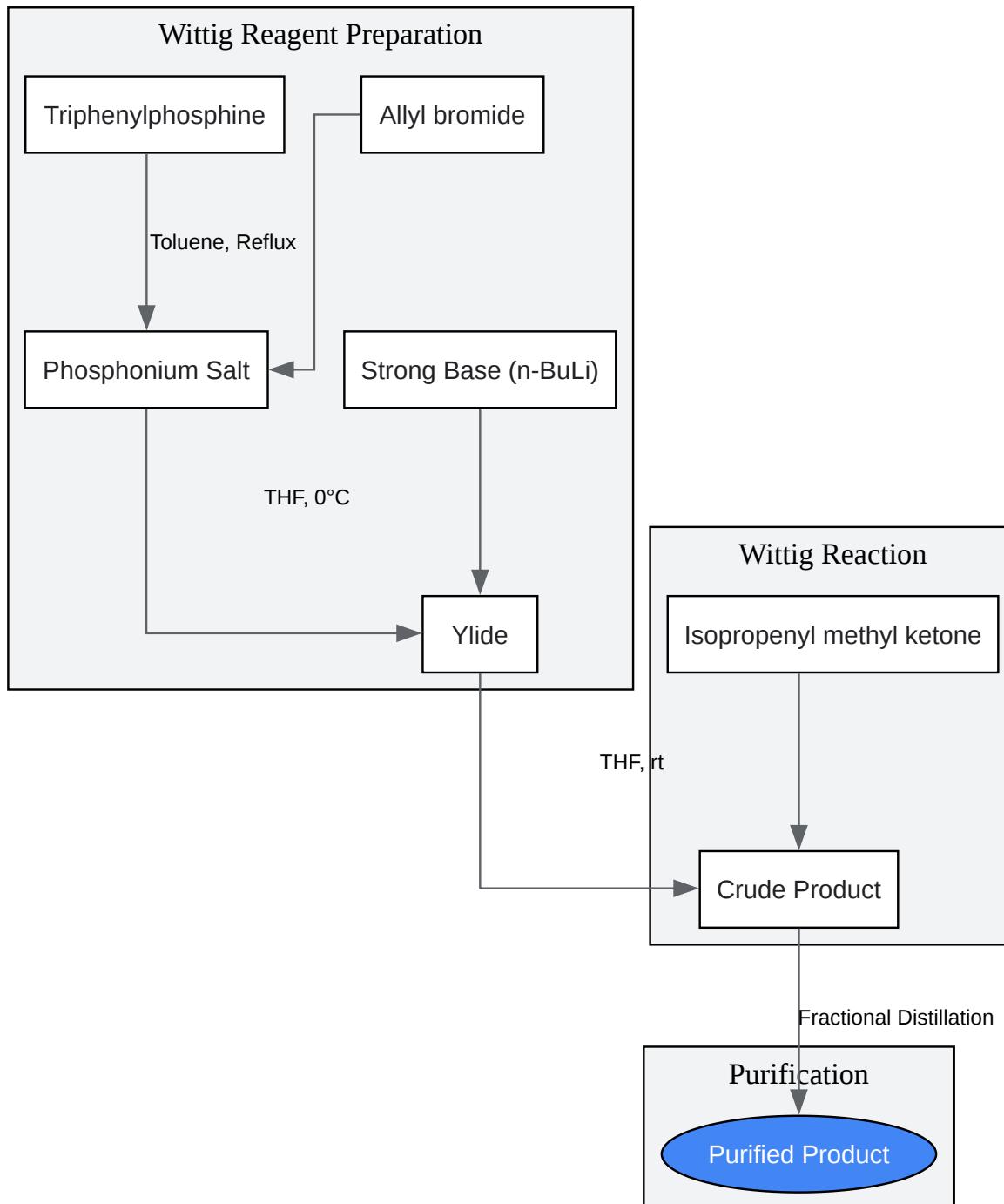
### Proposed Synthesis via Wittig Reaction

The Wittig reaction is a reliable method for forming alkenes from aldehydes or ketones and a phosphonium ylide.[3][4][5] In a proposed synthesis for **2,4-Dimethyl-1,4-pentadiene**, acetone could serve as a key precursor.

#### Methodology:

- Preparation of the Wittig Reagent (Allyltriphenylphosphonium bromide):
  - Triphenylphosphine is reacted with allyl bromide in an appropriate solvent (e.g., toluene) under reflux to form the phosphonium salt.
  - The resulting salt is then treated with a strong base, such as n-butyllithium, in a dry, inert solvent like THF at a low temperature (e.g., 0 °C) to generate the ylide.
- Wittig Reaction:
  - To the freshly prepared ylide solution, isopropenyl methyl ketone (3-methyl-3-buten-2-one) is added dropwise at a controlled temperature.

- The reaction mixture is stirred for several hours at room temperature to allow for the formation of **2,4-Dimethyl-1,4-pentadiene**.
- Work-up and Purification:
  - The reaction is quenched with a saturated aqueous solution of ammonium chloride.
  - The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether).
  - The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
  - The crude product is then purified by fractional distillation to yield pure **2,4-Dimethyl-1,4-pentadiene**.



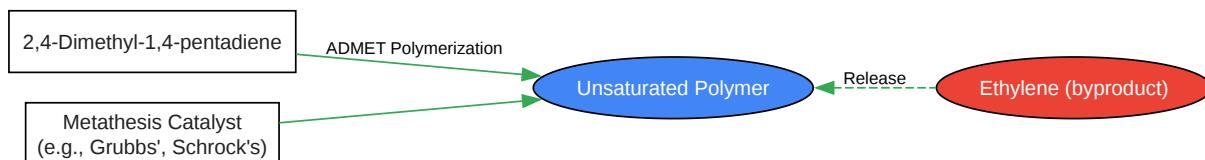
Caption: Proposed workflow for the synthesis of **2,4-Dimethyl-1,4-pentadiene** via the Wittig reaction.

# Chemical Reactivity and Potential Applications

As a diene, **2,4-Dimethyl-1,4-pentadiene** can undergo various chemical reactions, primarily involving its double bonds.

## Polymerization

The presence of two double bonds makes this compound a monomer for polymerization. It can undergo acyclic diene metathesis (ADMET) polymerization to form unsaturated polymers.<sup>[6]</sup> Cationic copolymerization with isobutylene has also been studied.<sup>[7]</sup> The resulting polymers may have unique properties due to the non-conjugated diene structure.



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Caption: Acyclic Diene Metathesis (ADMET) Polymerization of **2,4-Dimethyl-1,4-pentadiene**.

## Other Reactions

While specific reaction data for **2,4-Dimethyl-1,4-pentadiene** is sparse, dienes generally undergo electrophilic additions and cycloaddition reactions. However, as a non-conjugated diene, it would not readily participate in Diels-Alder reactions in the same manner as conjugated dienes.

## Potential Applications

- **Monomer for Specialty Polymers:** Its structure could lead to polymers with unique thermal and mechanical properties.
- **Organic Synthesis Building Block:** It can be used as a starting material for the synthesis of more complex molecules. The 1,4-diene unit is a structural motif found in some biologically active natural products.<sup>[8]</sup>

- Ligand in Organometallic Chemistry: The diene structure could be utilized in the design of ligands for transition metal catalysts.

## Biological Activity and Signaling Pathways

There is currently limited information available in the public domain regarding the specific biological activity of **2,4-Dimethyl-1,4-pentadiene**. While some derivatives of 1,4-pentadien-3-one have been investigated for their potential as apoptosis inducers in cancer cells, these are structurally distinct from **2,4-Dimethyl-1,4-pentadiene**.<sup>[9]</sup> Consequently, there are no known signaling pathways directly associated with this compound. Further research is required to explore its potential biological effects and its relevance in drug development.

## Safety Information

**2,4-Dimethyl-1,4-pentadiene** is a flammable liquid. Standard safety precautions for handling flammable organic compounds should be followed. This includes working in a well-ventilated area, avoiding sources of ignition, and using appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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